

Safeguarding Researchers: Essential Protocols for Handling N-Nitroso Osimertinib

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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For Immediate Implementation: This document provides critical safety and logistical guidance for all laboratory personnel handling **N-Nitroso Osimertinib**. Due to the compound's classification as a potent N-nitroso impurity and the hazardous nature of its parent compound, Osimertinib, strict adherence to these protocols is mandatory to ensure personnel safety and prevent exposure.

N-Nitroso Osimertinib is a research chemical and a potential impurity of the drug Osimertinib. [1][2] While a specific Safety Data Sheet (SDS) for **N-Nitroso Osimertinib** is not publicly available, N-nitroso compounds as a class are recognized as probable human carcinogens.[3] [4] The parent compound, Osimertinib, is a potent pharmaceutical agent that requires careful handling.[5] Therefore, a conservative approach to safety, assuming high toxicity, is required.

I. Personal Protective Equipment (PPE)

All personnel must wear the specified PPE when handling **N-Nitroso Osimertinib**. The required PPE provides a multi-layered barrier to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact. Double-gloving provides an extra layer of protection against potential tears or permeation.
Lab Coat/Gown	Disposable, solid-front, back-closure gown made of low-lint, impervious material.	Protects the body from spills and contamination. The back closure minimizes the risk of frontal exposure.
Eye Protection	Chemical splash goggles.	Protects the eyes from splashes of liquids or fine particles.
Face Protection	Face shield worn over chemical splash goggles.	Provides an additional layer of protection for the entire face from splashes.
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Minimizes the risk of inhaling aerosolized particles, especially when handling the compound as a powder.
Footwear	Closed-toe shoes and disposable shoe covers.	Protects feet from spills and prevents the tracking of contaminants outside the work area.

II. Operational Plan: Step-by-Step Handling Procedures

All handling of **N-Nitroso Osimertinib** must be conducted within a designated controlled area, such as a certified chemical fume hood or a biological safety cabinet, to minimize exposure.

1. Preparation and Weighing:

- Step 1: Don all required PPE as specified in the table above.

- Step 2: Conduct all weighing operations within a chemical fume hood or a containment ventilated enclosure (CVE).
- Step 3: Use disposable weighing boats and spatulas.
- Step 4: After weighing, carefully seal the primary container and decontaminate the exterior with an appropriate cleaning agent (e.g., 70% isopropyl alcohol).
- Step 5: Dispose of all single-use weighing materials as hazardous waste immediately after use.

2. Dissolution and Dilution:

- Step 1: Perform all solution preparation within a chemical fume hood.
- Step 2: Use Luer-lock syringes and needles to prevent accidental disconnection and spraying.
- Step 3: Add solvent to the solid compound slowly to avoid splashing.
- Step 4: Cap and seal all solution containers securely.

3. Post-Handling:

- Step 1: Decontaminate all work surfaces within the fume hood.
- Step 2: Doff PPE in the correct order to avoid self-contamination (remove shoe covers, outer gloves, gown, face shield, goggles, respirator, and inner gloves).
- Step 3: Dispose of all used PPE as hazardous waste.
- Step 4: Wash hands thoroughly with soap and water.[\[6\]](#)[\[7\]](#)

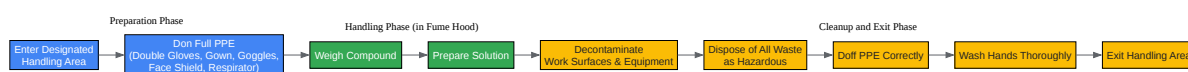
III. Disposal Plan

All waste generated from handling **N-Nitroso Osimertinib** is considered hazardous and must be disposed of accordingly.

- **Solid Waste:** This includes contaminated gloves, gowns, shoe covers, weighing papers, and any other disposable materials that have come into contact with the compound. All solid waste must be placed in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety department.
- **Sharps Waste:** Needles and syringes must be disposed of in a designated sharps container for hazardous materials.
- **Final Disposal:** All hazardous waste must be disposed of via an accredited incineration facility.^[5] Consult your institution's environmental health and safety department for specific procedures and pickup schedules.

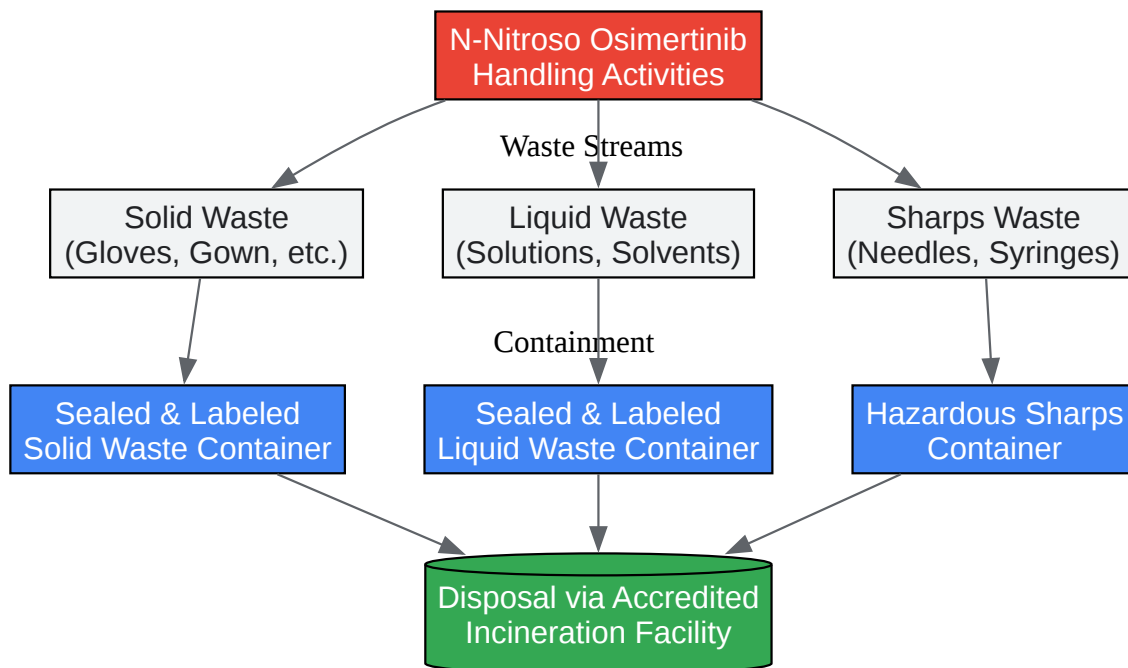
Visualized Workflows and Relationships

To further clarify the necessary safety procedures, the following diagrams illustrate the key workflows and logical relationships for handling **N-Nitroso Osimertinib**.



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Caption: Workflow for handling **N-Nitroso Osimertinib**.



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Caption: Disposal plan for **N-Nitroso Osimertinib** waste.

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References

- 1. N-Nitroso Osimertinib Impurity 3 | CAS No- NA | NA [chemicea.com]
- 2. fda.gov [fda.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Nitrosamine impurities | European Medicines Agency (EMA) [ema.europa.eu]
- 5. astrazeneca.com.au [astrazeneca.com.au]
- 6. N-Nitroso Osimertinib | CAS No: NA [aquigenbio.com]

- [7. cleantchemlab.com](https://www.cleantchemlab.com) [cleantchemlab.com]
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